

## AM-8735 stability in different solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name: AM-8735

Cat. No.: B605388

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## Technical Support Center: AM-8735

Important Notice: Comprehensive searches for a research compound specifically designated as "**AM-8735**" within publicly available scientific literature, chemical databases, and pharmaceutical development pipelines did not yield any matching results. The information typically available for researchers, scientists, and drug development professionals—such as stability profiles in various solvents, detailed experimental protocols, and associated signaling pathways—could not be found for a compound with this identifier.

The identifier "**AM-8735**" may be an internal project code not yet disclosed in public literature, a new compound with pending publication, or a possible typographical error.

However, searches did identify a commercial product with a similar name, NALCO® 8735. Below is a summary of the available information on this product, though it is important to note that this is an industrial chemical and likely not the subject of the user's request for a research and drug development audience.

## Frequently Asked Questions (FAQs) for NALCO® 8735

Q1: What is NALCO® 8735?

A1: NALCO® 8735 is a liquid chemical product. Based on its Safety Data Sheet (SDS), it is a colorless and odorless liquid.

Q2: What is the chemical stability of NALCO® 8735?

A2: NALCO® 8735 is reported to be stable under normal storage conditions. It is incompatible with strong acids and should not be stored near them.

Q3: What are the known hazardous reactions for NALCO® 8735?

A3: No dangerous reactions are known under conditions of normal use.

Q4: What are the known physical and chemical properties of NALCO® 8735?

A4: The table below summarizes the available data for NALCO® 8735.

Property	Value	Method/Conditions
Appearance	Liquid, colorless	-
Odor	Odorless	-
pH	14 (5% solution)	ASTM E 70
Freezing Point	-23 °C	ASTM D-1177
Initial Boiling Point	145 °C	ASTM D 86
Flash Point	Does not flash	-
Vapor Pressure	0.5 mm Hg	@ 37.7 °C
Relative Density	1.50 - 1.53	@ 15.6 °C, ASTM D-1298
Water Solubility	Completely soluble	-

Data sourced from the NALCO® 8735 Safety Data Sheet.

Q5: Are there any specific storage recommendations for NALCO® 8735?

A5: Yes. It should be stored in suitably labeled, tightly closed containers and kept out of reach of children. It is important to avoid contact with eyes, skin, and clothing. Do not store near acids.

## Troubleshooting Guide for NALCO® 8735

This guide is based on the general properties of an industrial chemical and is not intended for a research or pharmaceutical context.

Issue 1: Incompatibility with other substances.

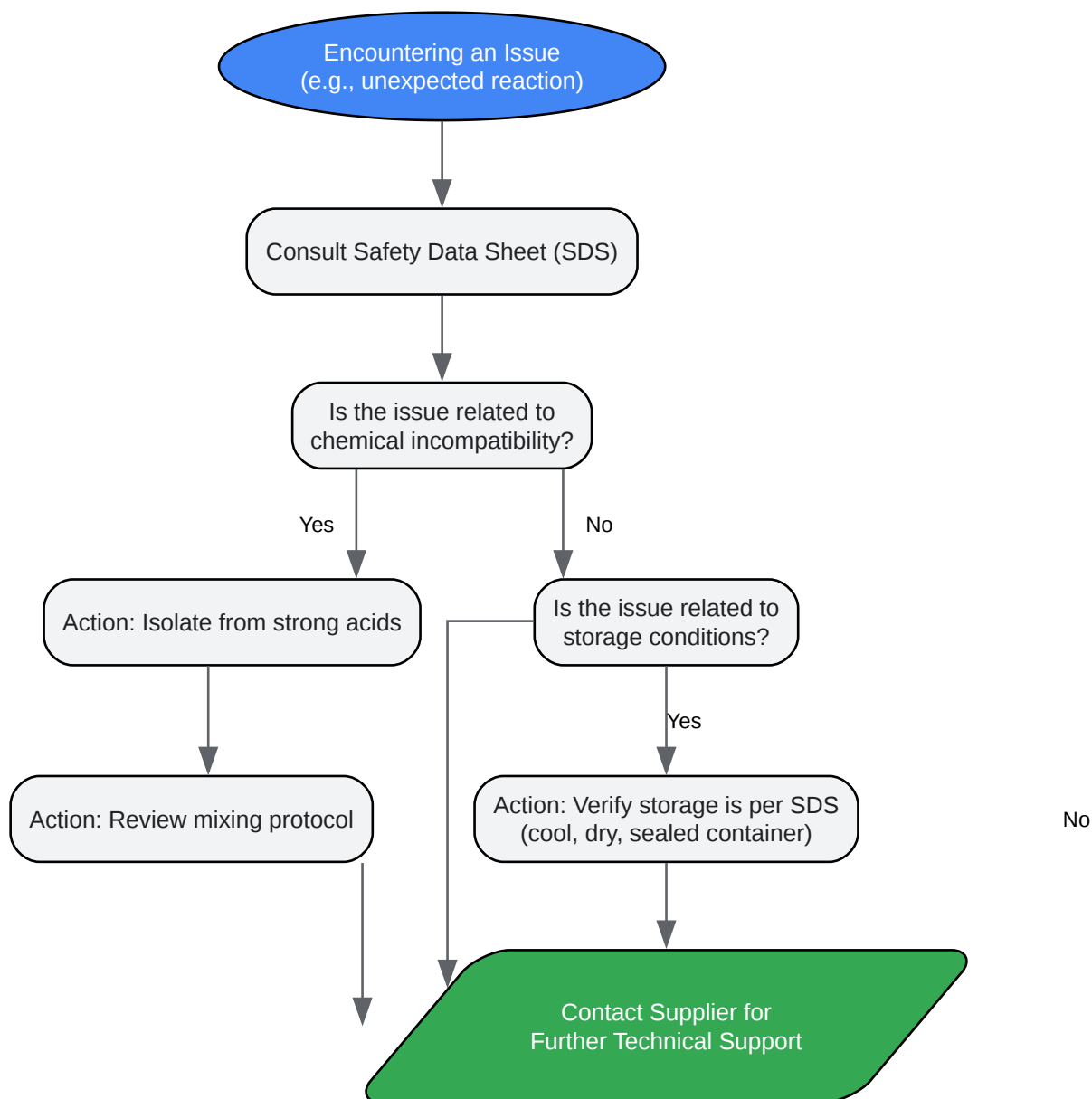
- Symptom: Unexpected reaction when mixed with other chemicals.
- Troubleshooting Step: Immediately consult the Safety Data Sheet. NALCO® 8735 is known to be incompatible with strong acids. Ensure that all mixing protocols are reviewed for chemical compatibility.

Issue 2: Improper Storage.

- Symptom: Degradation of the product or container.
- Troubleshooting Step: Verify that storage conditions are in line with the manufacturer's recommendations. Specifically, ensure it is not stored in proximity to acids. Containers should be tightly closed.

## Logical Relationship Diagram

The following diagram illustrates the logical steps to take if you are experiencing issues with a chemical product, based on the troubleshooting information.



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Troubleshooting workflow for chemical handling.

Recommendation: We advise verifying the compound identifier "**AM-8735**" and consulting the appropriate source for specific data related to your research. If "**AM-8735**" is a novel compound, stability and solubility studies would need to be conducted as part of its preclinical development.

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#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)